

hydrazide-functionalized organic building blocks for COFs

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Compound of Interest

Compound Name: 2,5-Dimethoxyterephthalohydrazide
CAS No.: 114503-42-3
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An In-Depth Technical Guide on Hydrazide and Hydrazone-Functionalized Covalent Organic Frameworks (COFs)

Executive Summary

The rational design of Covalent Organic Frameworks (COFs) has evolved from simple imine and boronate ester linkages to highly robust, functionalized architectures. Among these, hydrazone- and hydrazide-linked COFs represent a paradigm shift in reticular chemistry. By leveraging the reversible nature of Schiff-base condensation for crystallization, followed by targeted post-synthetic modifications, researchers can engineer ultra-stable frameworks with precise heteroatomic cavities. This whitepaper provides an authoritative, mechanistic guide to the synthesis, structural profiling, and advanced applications of these building blocks, with a specific focus on targeted drug delivery and atmospheric water harvesting.

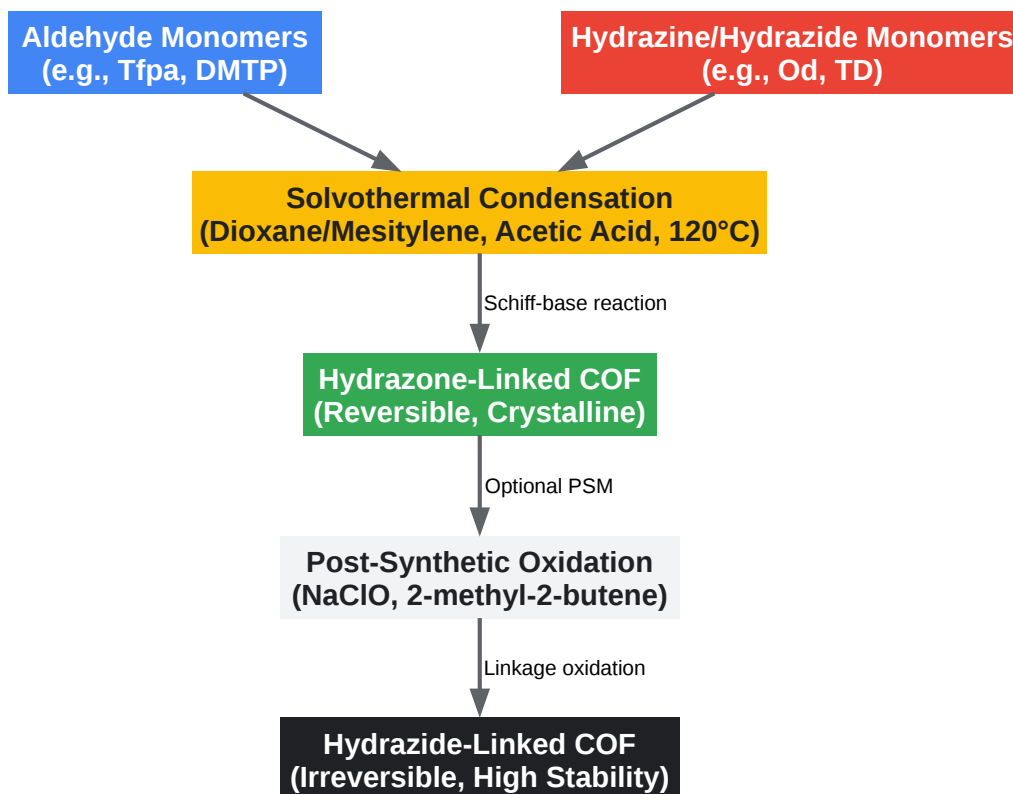
Mechanistic Principles of Hydrazone and Hydrazide Linkages

The construction of highly crystalline COFs relies on the principle of dynamic covalent chemistry (DCC). Hydrazone-linked COFs are synthesized via the condensation of hydrazine/hydrazide building blocks (e.g., carbohydrazides) with aldehyde-functionalized monomers[1].

The formation mechanism involves a nucleophilic attack by the terminal amino group of the hydrazide onto the electrophilic carbonyl carbon of the aldehyde. This generates a hemiaminal intermediate, which undergoes dehydration to form the

hydrazone bond[2]. Because this reaction is reversible under acidic conditions, the framework can "error-correct" during synthesis, dissolving amorphous kinetically trapped polymers and recrystallizing into a thermodynamically stable, highly ordered lattice[3].

However, for applications requiring extreme chemical stability (e.g., highly acidic or basic aqueous environments), the dynamic nature of the hydrazone bond can be a vulnerability. To overcome this, researchers have developed a post-synthetic modification (PSM) strategy. By synthesizing a precursor hydrazine-linked COF and subjecting it to controlled oxidation, the linkages are irreversibly converted into highly stable hydrazide bonds[4].



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Figure 1: Chemical workflow from monomer condensation to post-synthetic hydrazide oxidation.

Experimental Workflows: Synthesis & Post-Synthetic Modification

As a Senior Application Scientist, I emphasize that successful COF synthesis is not merely about mixing reagents; it requires strict control over thermodynamics and solubility. Below are field-proven, self-validating protocols for both hydrazone and hydrazide COFs.

Protocol A: Solvothermal Synthesis of Hydrazone-Linked Tfpa-Od COF

This protocol yields a mesoporous, semi-crystalline framework optimized for metal adsorption and catalysis[5].

- Monomer Dissolution: In a 100 mL heavy-wall pressure vial, dissolve 0.2732 mmol of the hydrazine monomer (Od) and 0.1822 mmol of the aldehyde monomer (Tfpa) in a 5 mL solvent mixture of 1,4-dioxane and mesitylene (4:1, v/v).
 - Causality: Dioxane provides excellent solubility for the polar monomers, while the non-polar mesitylene acts as a templating agent that slows down the precipitation rate, allowing the dynamic covalent bonds time to error-correct into a crystalline lattice.
- Acid Catalysis: Add 1.0 mL of 6 M aqueous acetic acid.
 - Causality: The acid protonates the carbonyl oxygen of the aldehyde, increasing its electrophilicity and significantly lowering the activation energy for the nucleophilic attack by the hydrazine group.
- Crystallization: Seal the vial under an inert argon atmosphere to prevent monomer oxidation. Heat isothermally at 120 °C for 72 hours.
- Activation & Purification: Collect the yellow precipitate via centrifugation. Wash sequentially with deionized water, tetrahydrofuran (THF), and acetone to remove unreacted oligomers and trapped solvent molecules. Dry overnight under a vacuum at 90 °C (Yield: ~94%)[5].
 - Validation Checkpoint: Perform FT-IR spectroscopy. The successful formation of the framework is validated by the complete disappearance of the aldehyde stretching band ($\sim 1689\text{--}1697\text{ cm}^{-1}$) and the emergence of a strong imine stretch at $\sim 1625\text{ cm}^{-1}$ [1].

Protocol B: Post-Synthetic Oxidation to Hydrazide-Linked COF (COF-480-hydrazide)

This protocol converts a reversible hydrazine linkage into an irreversible hydrazide linkage for enhanced hydrolytic stability[6].

- Dispersion: Suspend 50 mg of the pristine hydrazine-linked COF (AB-COF) in 10 mL of an aqueous acidic medium (pH ~3.0).
- Scavenger Addition: Add 2.0 mL of 2-methyl-2-butene to the suspension.
 - Causality: 2-methyl-2-butene is a critical addition. It acts as a highly reactive scavenger for hypochlorous acid and chlorine gas byproducts generated during the oxidation step, preventing unwanted electrophilic aromatic chlorination of the COF backbone[6].
- Oxidation: Slowly add an aqueous solution of sodium hypochlorite (NaClO, 1.5 equivalents relative to the linkage) dropwise over 30 minutes. Stir at room temperature for 72 hours.
 - Causality: NaClO selectively oxidizes the secondary amine of the hydrazine linkage into a carbonyl group, forming the stable hydrazide bond.
- Isolation: Filter the oxidized COF, wash extensively with water and ethanol, and activate under supercritical
to preserve the pore structure.
 - Validation Checkpoint: Solid-state ^{15}N cross-polarization magic-angle spinning (CP-MAS) NMR must be used to quantify the transformation, showing a distinct chemical shift corresponding to the newly formed hydrazide nitrogen[4].

Physicochemical Profiling

The structural integrity and porosity of hydrazone/hydrazide COFs dictate their functional efficacy. Table 1 summarizes the quantitative surface area and pore metrics of benchmark frameworks.

Table 1: Comparative Physicochemical Properties of Hydrazone/Hydrazide COFs

COF Designation	Linkage Type	BET Surface Area (m ² /g)	Pore Size (nm)	Primary Application	Reference
COF-42	Hydrazone	710	2.30	Mesoporous architectural modeling	[1]
Tfpa-Od	Hydrazone	161	2.76	Pd(II) capture & Suzuki coupling	[5]
TFPT-COF	Hydrazone	1,603	3.80	Photocatalytic production	[7]
Py-COF-2D	Hydrazine	1,850	1.59 – 1.85	Precursor framework	[4]
COF-482-hydrazide	Hydrazide	1,700	1.54 – 1.85	Arid water harvesting	[4]

Note: The slight reduction in BET surface area from Py-COF-2D to COF-482-hydrazide is stoichiometrically consistent with the mass increase caused by the addition of oxygen atoms during the post-synthetic oxidation process[8].

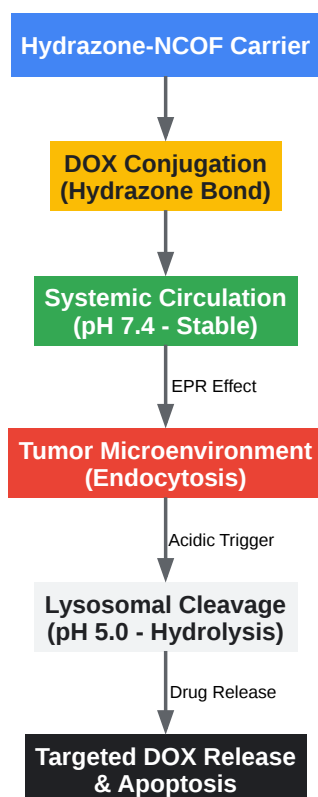
Advanced Applications

Stimuli-Responsive Drug Delivery

Nanoscale COFs (NCOFs) functionalized with hydrazone bonds have emerged as highly sophisticated carriers for targeted oncology[9]. The hydrazone bond is uniquely pH-sensitive; it remains perfectly stable at the physiological pH of blood circulation (pH 7.4) but undergoes rapid hydrolysis in acidic environments.

When an anticancer drug like Doxorubicin (DOX) is covalently conjugated to the NCOF via a hydrazone linkage, the system acts as a "smart" payload[9]. Upon reaching the tumor microenvironment (pH 5.5–6.5) via the Enhanced Permeability and Retention (EPR) effect, and

subsequent endocytosis into lysosomes (pH 4.5–5.0), the acidic conditions trigger the cleavage of the hydrazone bond. This localized release maximizes cytotoxicity against malignant cells while minimizing systemic off-target effects[10].



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Figure 2: Mechanism of pH-responsive DOX release from hydrazone-functionalized NCOFs.

Atmospheric Water Harvesting in Arid Climates

The conversion of hydrazine to hydrazide linkages drastically alters the thermodynamics of water sorption within the COF pores. Hydrazide-linked COFs (e.g., COF-480-hydrazide) exhibit characteristic S-shaped water sorption isotherms.

The introduction of the highly polarized hydrazide carbonyl oxygen provides an optimal hydrogen-bonding nucleation site for water molecules[8]. Consequently, the steep pore-filling

step shifts from 23% relative humidity (RH) in the pristine hydrazine COF down to 18% RH in the oxidized hydrazide COF[11]. This molecular-level tuning allows the material to efficiently harvest up to 0.45 g/g of water directly from the air, even in severely arid conditions, without suffering from hydrolytic degradation over hundreds of adsorption-desorption cycles[11].

Conclusion

Hydrazide and hydrazone-functionalized COFs bridge the gap between dynamic structural assembly and irreversible operational stability. By mastering the solvothermal thermodynamics of Schiff-base condensation and employing precise post-synthetic oxidations, researchers can tailor these porous networks for highly specific challenges—ranging from the precise lysosomal release of chemotherapeutics to sustainable water harvesting in desert climates.

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